

# commercial suppliers of 5-Bromo-6-fluoro-3-methyl-1H-indazole

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** 5-Bromo-6-fluoro-3-methyl-1H-indazole

**Cat. No.:** B1527767

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An In-depth Technical Guide to the Commercial Sourcing and Quality Verification of **5-Bromo-6-fluoro-3-methyl-1H-indazole**

## Authored by a Senior Application Scientist

This guide provides research, development, and procurement professionals with a comprehensive framework for sourcing and validating the quality of **5-Bromo-6-fluoro-3-methyl-1H-indazole**. As a critical building block in contemporary drug discovery programs, particularly for kinase inhibitors and other targeted therapies, ensuring the identity, purity, and consistency of this reagent is paramount to the success and reproducibility of research outcomes. This document moves beyond a simple list of suppliers to instill a core methodology for chemical asset acquisition and validation.

## Compound Identity and Significance

**5-Bromo-6-fluoro-3-methyl-1H-indazole** is a substituted indazole derivative. The indazole scaffold is a privileged structure in medicinal chemistry, appearing in a multitude of compounds with diverse pharmacological activities<sup>[1]</sup>. The specific halogenation pattern (bromo and fluoro groups) and methylation on the indazole ring of this particular molecule offer medicinal chemists unique vectors for chemical modification and can significantly influence metabolic stability and target binding affinity<sup>[2]</sup>.

Key Identifiers:

- IUPAC Name: **5-Bromo-6-fluoro-3-methyl-1H-indazole**
- CAS Number: 864773-66-0[3]
- Molecular Formula: C<sub>8</sub>H<sub>6</sub>BrFN<sub>2</sub>[3]
- Molecular Weight: 229.05 g/mol [3]

## Commercial Sourcing Landscape

The acquisition of specialized chemical reagents like **5-Bromo-6-fluoro-3-methyl-1H-indazole** requires careful selection of suppliers. The market consists of manufacturers, large distributors, and smaller specialized chemical houses. The primary consideration must always be the quality and consistency of the material, supported by comprehensive analytical documentation.

**Table 1: Identified Commercial Suppliers of 5-Bromo-6-fluoro-3-methyl-1H-indazole (CAS 864773-66-0)**

| Supplier Name   | Product/Catalog Number | Reported Purity/Notes                         | Country of Origin |
|---|------------------------|---|-------------------|
| Hoffman Fine Chemicals  | HFC-04660              | Not specified; inquire for batch-specific CoA | Germany           |
| <p>Additional suppliers may exist. Researchers should perform due diligence by searching catalogs using the CAS number 864773-66-0.</p> |                        |   |                   |

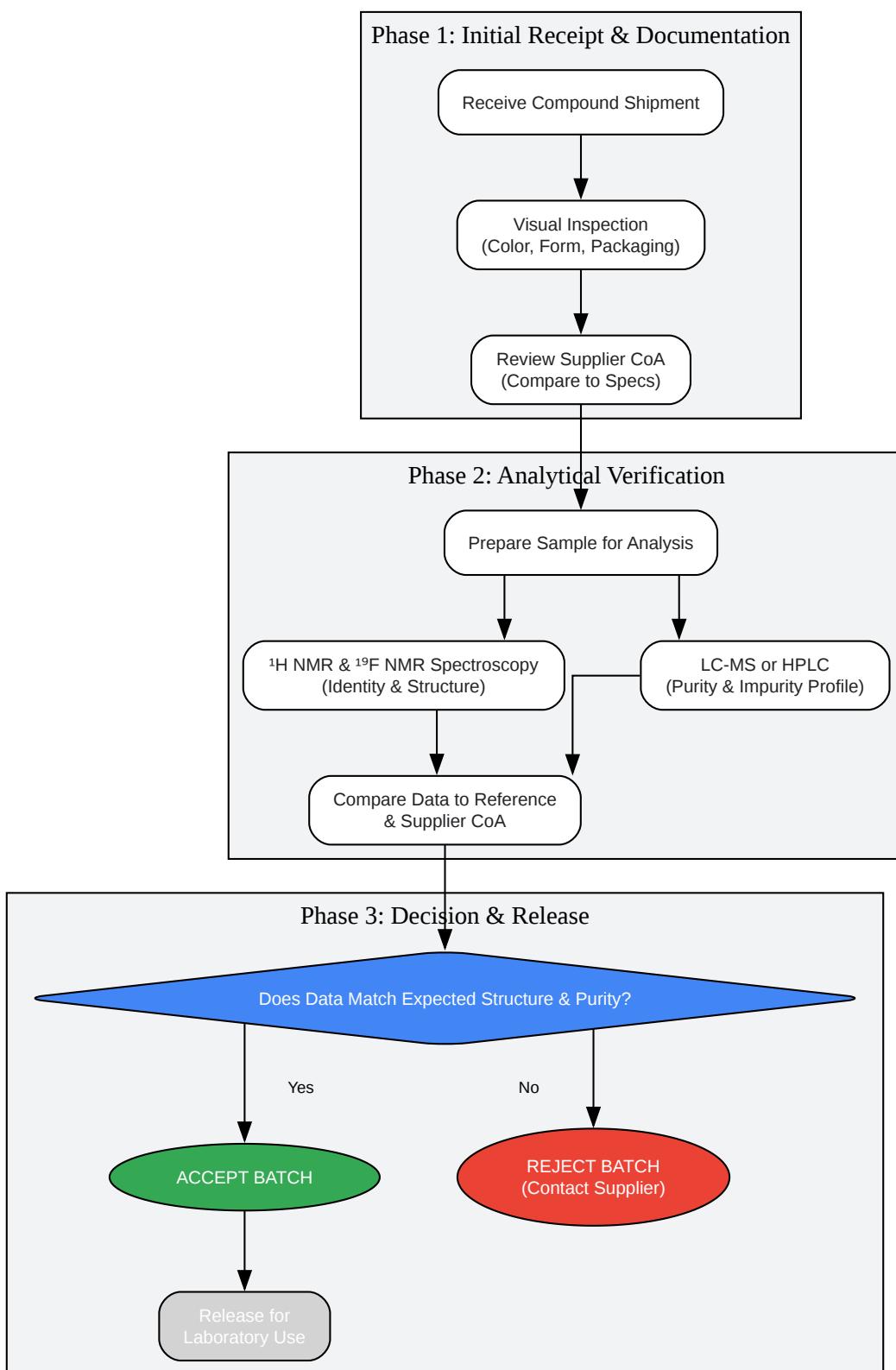
Note: The landscape of chemical suppliers is dynamic. This table represents a snapshot at the time of writing. The causality behind selecting a supplier should be driven by their willingness to provide batch-specific analytical data and a history of quality.

## The Imperative of Supplier and Batch Validation

Sourcing a chemical intermediate is not merely a transactional step; it is the foundation of subsequent experimental work. The presence of impurities, such as regioisomers or residual starting materials from synthesis, can lead to ambiguous biological data, failed reactions, or the generation of unintended byproducts. Therefore, a rigorous, in-house quality control (QC) process is not optional, but essential.

## The Quality Control Workflow

A self-validating system for incoming chemical reagents is critical. Upon receipt of any new batch of **5-Bromo-6-fluoro-3-methyl-1H-indazole**, a systematic process of verification should be initiated. The following workflow diagram illustrates the key decision points.

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Caption: Quality Control Workflow for Incoming Reagents.

# Experimental Protocols for Quality Verification

The trustworthiness of your research hinges on confirming the identity and purity of your starting materials. The following protocols provide a robust starting point for the analysis of **5-Bromo-6-fluoro-3-methyl-1H-indazole**.

## Protocol 1: Sample Preparation and NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is the most powerful tool for unambiguous structure confirmation.

- Preparation: Accurately weigh 5-10 mg of the **5-Bromo-6-fluoro-3-methyl-1H-indazole** sample into a clean, dry NMR tube.
- Solubilization: Add approximately 0.6 mL of a suitable deuterated solvent (e.g., DMSO-d<sub>6</sub> or CDCl<sub>3</sub>). The choice of solvent is critical; DMSO-d<sub>6</sub> is often preferred for indazole compounds to ensure the observation of the N-H proton.
- Dissolution: Cap the tube and gently vortex or sonicate until the sample is fully dissolved.
- Acquisition: Acquire <sup>1</sup>H and <sup>19</sup>F NMR spectra. The <sup>1</sup>H spectrum will confirm the presence and integration of aromatic and methyl protons, while the <sup>19</sup>F spectrum will confirm the single fluorine environment. Key structural features to verify are the chemical shift of the C3-methyl group and the coupling patterns of the aromatic protons, which will be influenced by both the bromine and fluorine substituents.

## Protocol 2: HPLC Method for Purity Assessment

High-Performance Liquid Chromatography (HPLC) is the standard for determining the purity of an organic compound and identifying the presence of any impurities.[\[4\]](#)

- System Parameters (Starting Point):
  - Column: C18 reverse-phase, 4.6 x 150 mm, 5 µm particle size.
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.

- Gradient: A linear gradient from 20% B to 95% B over 20 minutes is a reasonable starting point.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm and 280 nm.
- Injection Volume: 5-10 µL.
- Sample Preparation: Prepare a stock solution of the compound in Acetonitrile or a mixture of Acetonitrile/Water at a concentration of approximately 1 mg/mL. Ensure the sample is fully dissolved before injection.
- Analysis: Run the sample and integrate the resulting chromatogram. The purity is calculated as the percentage of the main peak area relative to the total area of all peaks. Any significant impurity (>0.1%) should be investigated, potentially using LC-MS to determine its molecular weight.

## Safety, Handling, and Storage

Professional diligence requires adherence to strict safety protocols. While a comprehensive toxicological profile for **5-Bromo-6-fluoro-3-methyl-1H-indazole** has not been thoroughly established, related halogenated aromatic compounds should be handled with care<sup>[5]</sup>.

- Handling: Always handle the compound in a well-ventilated fume hood. Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves<sup>[6]</sup>. Avoid dust formation and inhalation<sup>[5]</sup>.
- Storage: Store the material in a tightly sealed container in a cool, dry place, away from incompatible materials.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. This should be done through a licensed professional waste disposal service<sup>[5]</sup>.

## Conclusion

The successful application of **5-Bromo-6-fluoro-3-methyl-1H-indazole** in a research and development setting is critically dependent on a robust procurement and validation strategy. By

moving beyond reliance on supplier-provided data and implementing a systematic, in-house verification workflow, researchers can ensure the integrity of their starting materials. This foundational step is indispensable for generating reproducible data, avoiding costly troubleshooting, and accelerating the pace of discovery.

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- To cite this document: BenchChem. [commercial suppliers of 5-Bromo-6-fluoro-3-methyl-1H-indazole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1527767#commercial-suppliers-of-5-bromo-6-fluoro-3-methyl-1h-indazole]

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